

Vergleichsleitfaden: Einecs 300-951-4 vs. Tinopal CBS für Textilforschungsanwendungen

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 300-951-4*

Cat. No.: *B15189126*

[Get Quote](#)

Datum: 25. Oktober 2025

Für: Forscher, Wissenschaftler und Fachleute in der Textilentwicklung

Dieser Leitfaden bietet einen detaillierten Vergleich zwischen zwei fluoreszierenden Aufhellern, **Einecs 300-951-4** und Tinopal CBS, mit einem Fokus auf deren Anwendung in der Textilforschung. Die Gegenüberstellung basiert auf öffentlich zugänglichen Daten, um eine objektive Bewertung ihrer Leistung und Eigenschaften zu ermöglichen.

Chemische Identität und Klassifizierung

Die beiden Substanzen gehören unterschiedlichen Klassen von optischen Aufhellern an, was ihre anwendungsspezifischen Eigenschaften maßgeblich beeinflusst.

- **Einecs 300-951-4:** Diese Verbindung mit der CAS-Nummer 93965-04-9 ist ein komplexes Derivat der Triazin-Stilben-Klasse. Solche Verbindungen sind für ihre Anwendung auf Baumwolle und anderen Cellulosefasern bekannt. Aufgrund der begrenzten öffentlichen Verfügbarkeit von Leistungsdaten wird diese Substanz im Kontext ihrer chemischen Klasse bewertet.
- **Tinopal CBS:** Bekannt auch als Tinopal CBS-X oder C.I. Fluorescent Brightener 351 (CAS: 27344-41-8), gehört dieser Aufheller zur Klasse der Distyryl-Biphenyle.[1][2] Tinopal CBS ist ein weit verbreiteter und gut dokumentierter optischer Aufheller, der in der Textil- und Waschmittelindustrie breite Anwendung findet.[3][4]

Quantitative Leistungsdaten

Die folgende Tabelle fasst die verfügbaren quantitativen Daten für Tinopal CBS zusammen. Für **Einecs 300-951-4** sind spezifische experimentelle Daten in der öffentlich zugänglichen Literatur nicht verfügbar.

Eigenschaft	Tinopal CBS (C.I. Fluorescent Brightener 351)	Einecs 300-951-4 (Triazin- Stilben-Klasse)
Chemische Klasse	Distyryl-Biphenyl	Triazin-Stilben
CAS-Nummer	27344-41-8	93965-04-9
Absorptionsmaximum (λ_{max})	ca. 349 nm	Typischerweise 340-370 nm
Emissionsmaximum (λ_{em})	ca. 435 nm	Typischerweise 420-470 nm (blauer Bereich)
Löslichkeit in Wasser	Hoch, auch bei niedrigen Temperaturen[1][5]	Variabel, oft gut in Wasser löslich
Substrat-Affinität	Hoch für Cellulosefasern[2]	Hoch für Baumwolle und Polyamide[6]
Lichtechtheit	Sehr gut (nass und trocken)[1]	Allgemein gut[7][8]
Stabilität gegenüber Bleichmitteln	Stabil gegenüber Hypochlorit und Peroxid[1][9]	Variabel, abhängig von der spezifischen Struktur

Leistungsvergleich und qualitative Eigenschaften Tinopal CBS (Distyryl-Biphenyl-Derivat)

Tinopal CBS zeichnet sich durch eine Reihe von vorteilhaften Eigenschaften für die Textilforschung aus:

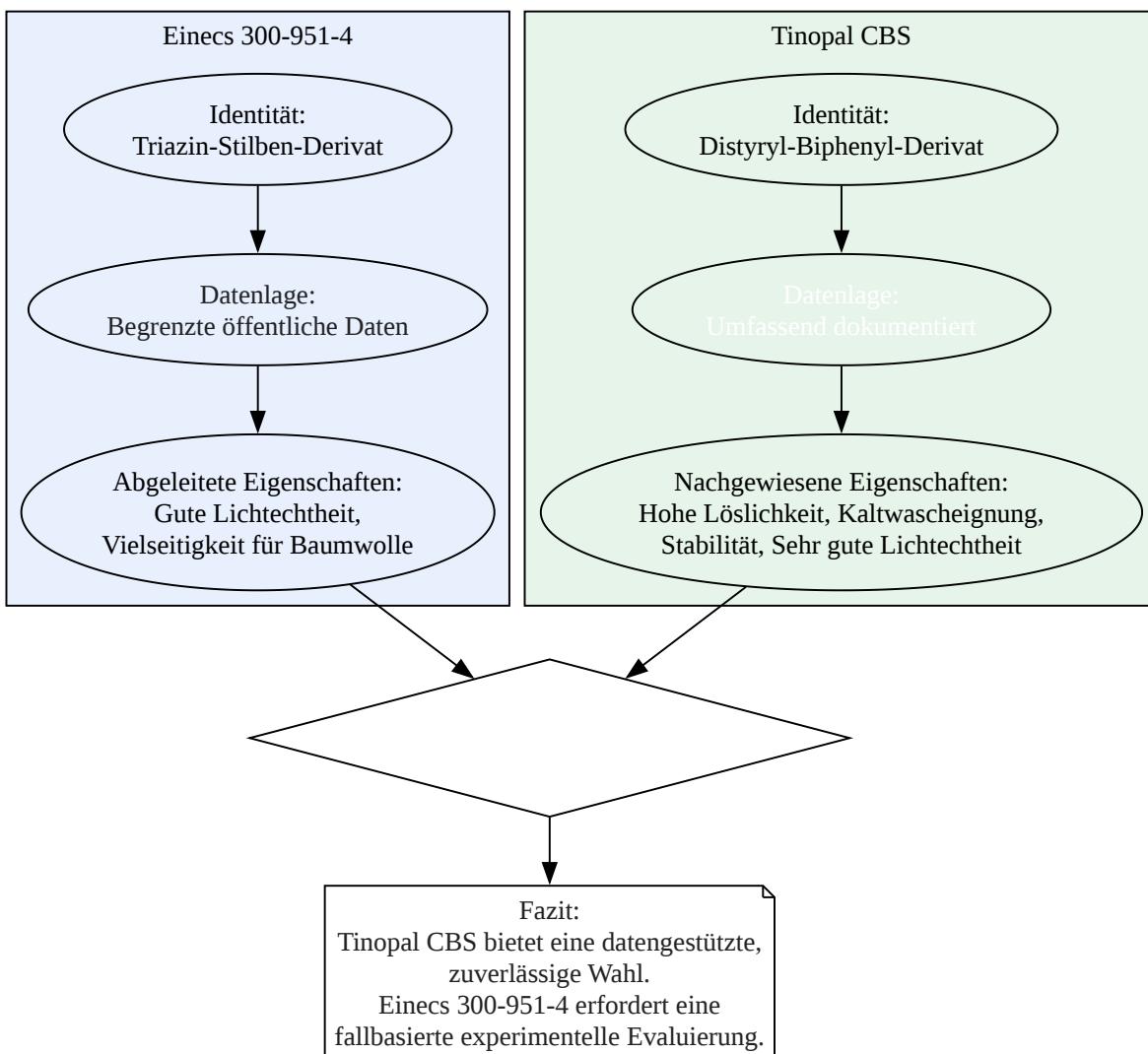
- Hervorragende Aufhellung bei niedrigen Temperaturen: Seine hohe Wasserlöslichkeit ermöglicht eine effektive Anwendung auch in Kaltwaschprozessen, was für energieeffiziente Verfahren relevant ist.[1]

- Hohe Stabilität: Die Resistenz gegenüber gängigen Bleichmitteln wie Hypochlorit und Peroxid erlaubt den Einsatz in komplexen Formulierungen und Waschprozessen.[1][10]
- Gute Lichtechtheit: Behandelte Textilien behalten ihre Weiße auch bei wiederholter Lichtexposition, was für die Langlebigkeit des Aufhellungseffekts entscheidend ist.[1]
- Kein Vergrünen: Auch bei wiederholter Anwendung neigt Tinopal CBS nicht zu einem unerwünschten Grünstich auf den Fasern.[9]

Einecs 300-951-4 (Triazin-Stilben-Derivat)

Obwohl spezifische Daten für **Einecs 300-951-4** fehlen, können allgemeine Eigenschaften der Triazin-Stilben-Klasse herangezogen werden:

- Vielseitigkeit: Triazin-Stilben-Derivate sind die am weitesten verbreitete Klasse von optischen Aufhellern und werden für eine Vielzahl von Fasern, insbesondere Baumwolle, Polyamide und Papier, eingesetzt.[6][11][12]
- Gute Lichtechtheit: Viele Verbindungen dieser Klasse weisen eine gute bis sehr gute Lichtechtheit auf.[7][8]
- Strukturabhängige Eigenschaften: Die spezifischen Substituenten am Triazinring beeinflussen maßgeblich die Löslichkeit, Substantivität und Stabilität des Moleküls. Die komplexe Struktur von **Einecs 300-951-4** deutet auf eine gezielte Modifikation zur Erzielung spezifischer Eigenschaften hin.

[Click to download full resolution via product page](#)

Experimentelle Protokolle

Für eine vergleichende Bewertung von optischen Aufhellern in der Textilforschung sind standardisierte experimentelle Protokolle unerlässlich.

Bestimmung des Weißgrades

Die Messung des Weißgrades erfolgt typischerweise mit einem Spektralphotometer oder einem Kolorimeter. Der CIE-Weißgrad-Index ist ein gängiger Standard.

Protokoll:

- Probenvorbereitung: Ein standardisiertes Baumwollgewebe wird mit definierten Konzentrationen des jeweiligen optischen Aufhellers in einer Waschlauge (z.B. nach ECE-Standard) behandelt.
- Behandlung: Die Behandlung erfolgt in einem Labor-Waschgerät (z.B. Linitest) bei kontrollierter Temperatur (z.B. 20°C, 40°C, 60°C) und Zeit (z.B. 30 Minuten).
- Spülen und Trocknen: Die Proben werden gründlich gespült und unter standardisierten Bedingungen getrocknet.
- Messung: Der Weißgrad wird mit einem Spektralphotometer unter einer D65-Lichtquelle gemessen. Es werden mehrere Messungen an verschiedenen Stellen der Probe durchgeführt und der Mittelwert gebildet.
- Auswertung: Der CIE-Weißgrad wird berechnet. Ein höherer Wert indiziert einen höheren Weißgrad.

Bewertung der Lichtechnheit

Die Lichtechnheit gibt an, wie beständig der Aufhellungseffekt gegenüber Lichteinwirkung ist.

Protokoll:

- Probenvorbereitung: Behandelte und unbehandelte Gewebeproben werden vorbereitet.
- Belichtung: Die Proben werden in einem Lichtechnheitsprüfgerät (z.B. Xenotest) einer definierten Lichtmenge und -qualität ausgesetzt, die dem Sonnenlicht simuliert ist (ISO 105-B02). Ein Teil jeder Probe wird abgedeckt, um als Referenz zu dienen.

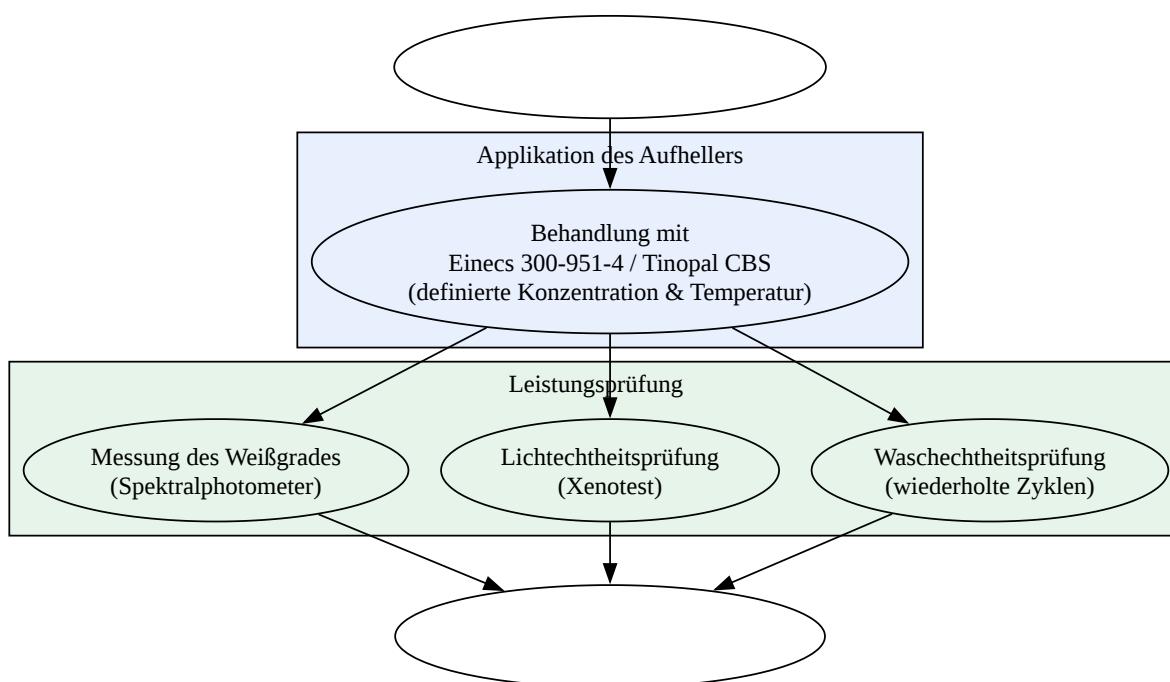
- Bewertung: Nach der Belichtung wird die Farbänderung des belichteten Teils im Vergleich zum abgedeckten Teil visuell anhand der Grauskala bewertet. Die Bewertungsskala reicht von 5 (keine Veränderung) bis 1 (starke Veränderung).

Bestimmung der Waschechtheit

Dieses Protokoll bewertet die Beständigkeit des Aufhellers gegenüber wiederholten Waschzyklen.

Protokoll:

- Probenvorbereitung: Das Gewebe wird initial mit dem Aufheller behandelt.
- Wiederholtes Waschen: Die Probe wird mehreren Waschzyklen (z.B. 5 oder 10 Zyklen) unter standardisierten Bedingungen (Temperatur, Waschmittel ohne Aufheller, mechanische Beanspruchung) unterzogen.
- Messung: Der Weißgrad wird nach jedem Zyklus gemessen.
- Auswertung: Die Abnahme des Weißgrades über die Zyklen hinweg wird quantifiziert, um die Waschechtheit zu bewerten.



[Click to download full resolution via product page](#)

Zusammenfassung und Empfehlung

Tinopal CBS ist eine ausgezeichnete Wahl für Forschungsanwendungen, die einen zuverlässigen, gut charakterisierten und hochleistungsfähigen optischen Aufheller erfordern. Die umfangreiche Datenlage minimiert die Notwendigkeit einer grundlegenden Charakterisierung und ermöglicht den Fokus auf anwendungsspezifische Forschungsfragen. Seine hohe Stabilität und Effektivität bei niedrigen Temperaturen machen ihn besonders für die Entwicklung moderner und nachhaltiger Textilprozesse interessant.

Einecs 300-951-4 repräsentiert die Klasse der Triazin-Stilben-Aufheller, die in der Industrie von großer Bedeutung ist. Aufgrund der fehlenden spezifischen Leistungsdaten in öffentlichen Quellen ist eine direkte Empfehlung schwierig. Für Forscher, die spezifische Eigenschaften

dieser chemischen Klasse untersuchen oder alternative Aufheller evaluieren möchten, ist eine detaillierte experimentelle Untersuchung gemäß den oben beschriebenen Protokollen unerlässlich. Die komplexe Struktur könnte auf spezialisierte Eigenschaften wie eine besonders hohe Affinität oder Stabilität unter bestimmten Bedingungen hindeuten, die es zu verifizieren gilt.

Für die meisten Standardanwendungen in der Textilforschung, bei denen ein verlässlicher und gut dokumentierter Aufheller benötigt wird, ist Tinopal CBS die empfohlene Wahl. **Einecs 300-951-4** stellt ein interessantes Untersuchungsobjekt für spezifische Forschungsprojekte dar, die eine grundlegende Charakterisierung und Evaluierung neuer Verbindungen zum Ziel haben.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. biakhim.com.ua [biakhim.com.ua]
- 2. Fluorescent Brightener 351 [dyestuffintermediates.com]
- 3. CAS No. 27344-41-8 Optical Brightener CBS C. I. 351 Best Quality - C. I. Fluorescent Brightener 351, Fluorescent Brightening Agent 351 | Made-in-China.com [m.made-in-china.com]
- 4. hichemicals.com [hichemicals.com]
- 5. scribd.com [scribd.com]
- 6. static.fibre2fashion.com [static.fibre2fashion.com]
- 7. Novel stilbene-triazine symmetrical optical brighteners: synthesis and applications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. assets-global.website-files.com [assets-global.website-files.com]
- 10. Degradation of a stilbene-type fluorescent whitening agent with hypochlorite: identification of the degradation products by capillary electrophoresis - PubMed [pubmed.ncbi.nlm.nih.gov]

- 11. textilelearner.net [textilelearner.net]
- 12. ippta.co [ippta.co]
- To cite this document: BenchChem. [Vergleichsleitfaden: Einecs 300-951-4 vs. Tinopal CBS für Textilforschungsanwendungen]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15189126#einecs-300-951-4-vs-tinopal-cbs-for-textile-research-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com